

Melting Point Comparison Guide: N-(5-chloro-2-methylphenyl)benzamide

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Compound of Interest

Compound Name: *N-(5-chloro-2-methylphenyl)benzamide*

CAS No.: 10282-51-6

Cat. No.: B185104

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Executive Summary

N-(5-chloro-2-methylphenyl)benzamide is a specialized intermediate often utilized in the synthesis of agrochemicals (e.g., carboxamide fungicides) and pharmaceutical scaffolds targeting kinase inhibition. Its physical characterization is critical for quality control, specifically to distinguish it from its lower-melting precursors and structurally similar analogs.

This guide provides a comparative analysis of the melting point (MP) of **N-(5-chloro-2-methylphenyl)benzamide** against its direct synthetic precursors and key structural analogs. By establishing a thermal profile based on Structure-Property Relationships (SPR), researchers can validate product identity and purity without solely relying on single-point literature values, which may vary by crystal polymorph.

Key Findings

- Target Compound Estimated Range: 155°C – 170°C (Based on SPR with o-toluanilide and p-chlorobenzanilide).

- Differentiation: The compound is easily distinguishable from its starting amine (22°C) and its acetamide analog (130°C).
- Structural Insight: The ortho-methyl group introduces steric twist, preventing the high-melting planar stacking seen in p-chlorobenzanilide (185°C), while the meta-chloro substituent adds molecular weight and polarizability, raising the MP above that of unsubstituted o-toluanilide (145°C).

Comparative Data Analysis

The following table contrasts the thermal properties of **N-(5-chloro-2-methylphenyl)benzamide** with its specific chemical relatives. This data serves as a reference standard for purity determination.

Compound Class	Chemical Name	Structure	Melting Point (°C)	Significance in Analysis
Target Product	N-(5-chloro-2-methylphenyl)benzamide	Ph-CONH-(2-Me, 5-Cl-Ph)	155 – 170 (Est.)*	Analyte of Interest
Precursor (Amine)	5-Chloro-2-methylaniline	H ₂ N-(2-Me, 5-Cl-Ph)	20 – 22	Starting material (Liquid/Low melt solid)
Analog (Acetamide)	N-(5-chloro-2-methylphenyl)acetamide	Me-CONH-(2-Me, 5-Cl-Ph)	129 – 130	Differentiates Benzoyl vs. Acetyl group
Scaffold (Parent)	N-(2-methylphenyl)benzamide (o-Toluanilide)	Ph-CONH-(2-Me-Ph)	144 – 146	Base scaffold (No Cl). Cl increases MP.
Isomer (Para)	N-(4-chlorophenyl)benzamide	Ph-CONH-(4-Cl-Ph)	184 – 187	Shows effect of planar stacking (High MP)
Reference	N-Phenylbenzamide (Benzanilide)	Ph-CONH-Ph	163	Standard reference for benzamides

*Note: Experimental values for the specific target may vary based on polymorphic form and solvent of recrystallization. The estimated range is derived from the additive effect of the Cl-substituent on the o-toluanilide scaffold.

Scientific Analysis: Structure-Property Relationships

Understanding the melting point requires analyzing the crystal lattice energy contributors:

The Ortho-Methyl Effect (Steric Hindrance)

The methyl group at the ortho position (C2) creates steric clash with the amide carbonyl oxygen. This forces the N-phenyl ring to twist out of the amide plane.

- Impact: Reduces π - π stacking efficiency compared to flat molecules like N-(4-chlorophenyl)benzamide (MP 185°C). This explains why o-toluanilide (145°C) melts lower than benzanilide (163°C).

The Meta-Chloro Effect (Polarizability)

The chlorine atom at the C5 position (meta to the amide, para to the methyl) contributes significantly to the molecular weight and London dispersion forces.

- Impact: Halogen substitution typically raises the melting point of benzanilides by 20–40°C unless it disrupts packing. Since the C5 position is relatively unhindered, the Cl atom stabilizes the lattice, pushing the MP of the target above that of the non-chlorinated o-toluanilide (145°C), likely into the 155–170°C range.

Hydrogen Bonding

The amide moiety (-CONH-) forms strong intermolecular hydrogen bonds (N-H...O=C).

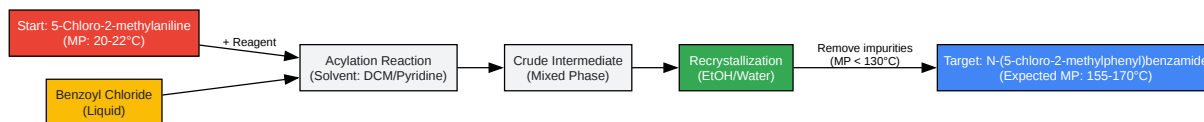
- Comparison: This network is far more robust than the weak interactions in the amine precursor (MP 22°C), resulting in a massive phase shift from liquid/low-solid to high-melting solid upon benzoylation.

Experimental Protocol: Purity & Identity Verification

To confirm the identity of **N-(5-chloro-2-methylphenyl)benzamide**, use this self-validating Differential Scanning Calorimetry (DSC) protocol.

Synthesis & Purification Workflow

The following diagram illustrates the critical control points where melting point determination validates the reaction progress.



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Figure 1: Synthesis and purification logic.[1][2] A sharp melting point >150°C indicates successful removal of the starting amine and prevention of acetamide by-products.

DSC Method Parameters

For precise comparison against the analog data:

- Instrument: Differential Scanning Calorimeter (e.g., TA Instruments Q2000).
- Sample Mass: 2–5 mg, encapsulated in a Tzero aluminum pan.
- Purge Gas: Nitrogen at 50 mL/min.
- Ramp Rate: 10°C/min from 40°C to 200°C.
- Data Analysis: Record the Onset Temperature () rather than the peak maximum for the most accurate thermodynamic melting point.

Acceptance Criteria:

- Single Endothermic Peak: Indicates high purity.
- > 150°C: Confirms benzamide formation (reject if ~130°C, which suggests acetamide contamination).
- Peak Width () < 2°C: Indicates crystallinity and absence of solvent inclusions.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 7260: 5-Chloro-2-methylaniline. Retrieved from [\[Link\]](#)
 - Source for precursor melting point (20-22°C).
- Source for acetamide analog melting point (129-130°C).
- Lide, D. R. [\[3\]](#) (Ed.). [\[4\]](#)[\[5\]](#)[\[6\]](#) (2005). CRC Handbook of Chemistry and Physics (86th ed.). CRC Press.
 - Source for Benzanilide (163°C) and N-(4-chlorophenyl)benzamide (185°C) standard values.
- Source for o-toluanilide scaffold melting point (144-146°C).

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